

Chemical Profile of Emeguisin B

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Compound Focus: Emeguisin B

CAS No.: 117032-55-0

Cat. No.: S13214378

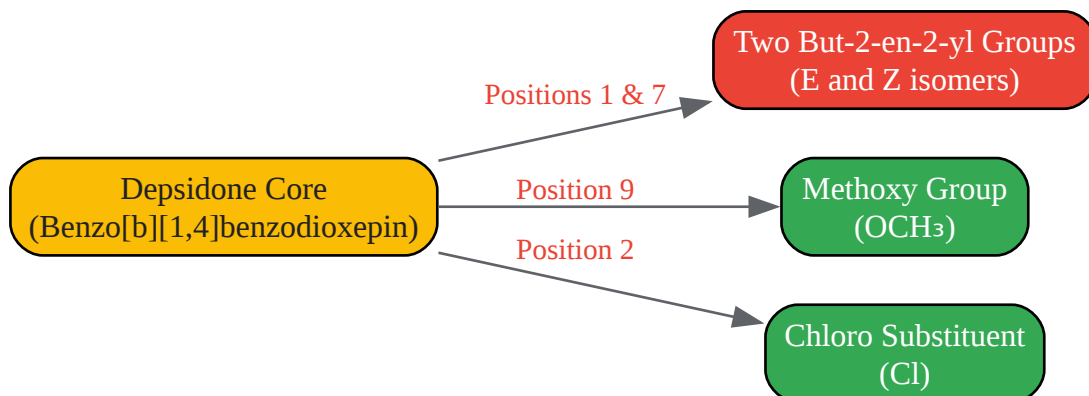
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For research and development purposes, the core chemical data for **Emeguisin B** is as follows:

Property	Description
IUPAC Name	7-[(E)-but-2-en-2-yl]-1-[(Z)-but-2-en-2-yl]-2-chloro-3-hydroxy-9-methoxy-4,10-dimethylbenzo[b][1,4]benzodioxepin-6-one [1] [2]
CAS Number	117032-55-0 [1] [2]
Molecular Formula	C ₂₄ H ₂₅ ClO ₅ [1] [2]
Molecular Weight	428.9 g/mol [1] [2]
Chemical Class	Depsidone (a rare class of phenolic compounds) [3] [4]

The molecular structure of **Emeguisin B** features a depsidone core and characteristic side chains.

Key Structural Features of Emeguisin B



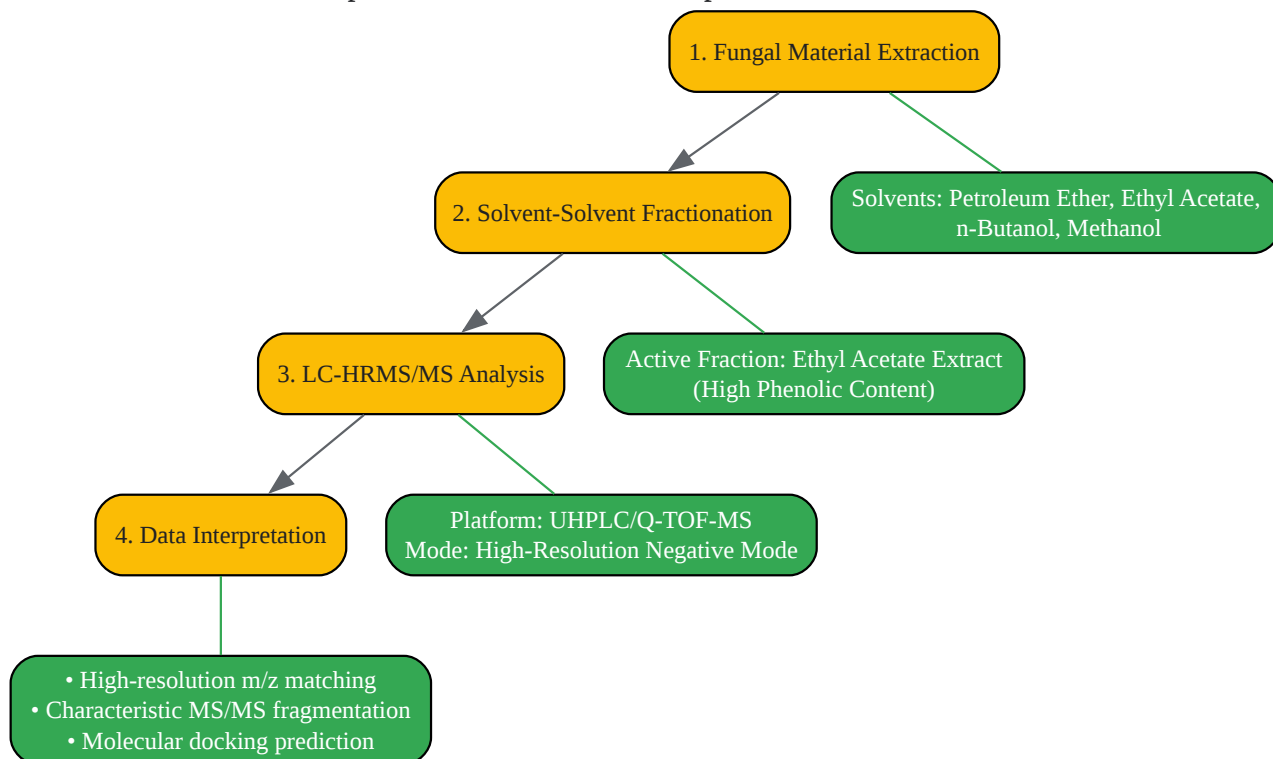
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Diagram: **Emeguisin B** features a core depsidone structure with chloro, methoxy, and two isomeric but-2-en-2-yl groups.

Experimental Workflow for Identification

The identification of **Emeguisin B** in a novel source like *Ganoderma lucidum* follows a rigorous analytical workflow. The methodology below, derived from the recent study, can serve as a protocol for similar investigations [3].

Experimental Workflow for Depsidone Identification



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Diagram: Key steps for identifying **Emeguisin B** in fungal extracts, from extraction to data analysis.

- **Step 1 & 2: Extraction and Fractionation:** The process begins with sequential extraction of dried fungal fruiting bodies using solvents of increasing polarity. The ethyl acetate fraction is often the most enriched with phenolic compounds like depsidones and should be prioritized for further analysis [3].
- **Step 3: Instrumental Analysis:** The critical step for identification is Liquid Chromatography coupled with high-resolution tandem Mass Spectrometry (LC-HRMS/MS). The specific parameters from the study are [3]:
 - **Platform:** UHPLC/Q-TOF-MS (Ultra-High-Performance Liquid Chromatography/Quadrupole Time-of-Flight Mass Spectrometry).
 - **Ionization Mode:** Negative electrospray ionization.

- **Step 4: Data Interpretation:** Identification is tentatively assigned by matching the observed high-resolution mass to the theoretical exact mass of **Emeguisin B** and by confirming its identity through characteristic fragmentation patterns in the MS/MS spectrum [3]. Molecular docking studies can be used subsequently to provide mechanistic insights into its potential biological activity, such as binding to cancer-related protein targets like AKT1 and CDK2 [3].

Reported Biological Activities

Emeguisin B is recognized for its potential bioactive properties, which make it a subject of interest in drug discovery.

Activity	Reported Mechanism / Effect	Research Context
Anticancer	Strong binding affinity to cancer-related targets (AKT1, CDK2) in molecular docking studies [3].	Identified in bioactive <i>G. lucidum</i> extract with cytotoxicity against HepG2, HCT116, MCF7, A549 cell lines [3].
Antimicrobial	Disruption of microbial membrane integrity; activity against Gram-positive bacteria and fungi [1].	Compound data sheets and commercial catalogs list these properties [1] [2].

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References

1. Emeguisin B (117032-55-0) for sale [vulcanchem.com]
2. Buy Emeguisin B | 117032-55-0 [smolecule.com]
3. Exploring Depsidones in *Ganoderma lucidum* for ... [pmc.ncbi.nlm.nih.gov]
4. Secondary Metabolites Diversity of *Aspergillus unguis* and ... [pmc.ncbi.nlm.nih.gov]

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